

Ethoxysulfuron: A Comprehensive Technical Overview of its Chemical Identity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethoxysulfuron*

Cat. No.: *B163688*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical nomenclature of **ethoxysulfuron**, a sulfonylurea herbicide. A clear understanding of its IUPAC name, Chemical Abstracts Service (CAS) name, and various synonyms is critical for accurate scientific communication, database searching, and regulatory compliance.

Chemical Nomenclature

The systematic naming of chemical compounds follows strict conventions to provide an unambiguous description of their molecular structure. For **ethoxysulfuron**, several recognized naming systems are in use.

Naming Convention	Name
IUPAC Name	2-ethoxyphenyl [(4,6-dimethoxypyrimidin-2-yl)carbamoyl]sulfamate ^[1]
CAS Name	2-ethoxyphenyl [(4,6-dimethoxy-2-pyrimidinyl)amino]carbonyl]sulfamate ^[1]
Common Name	Ethoxysulfuron ^[2]

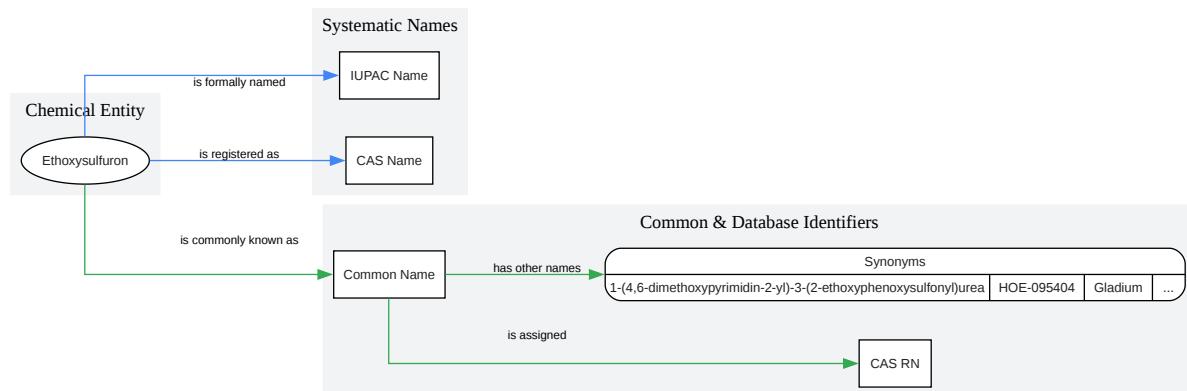
Synonyms and Identifiers

Beyond the official IUPAC and CAS names, **ethoxysulfuron** is known by a variety of synonyms and is assigned specific identifiers for database and regulatory purposes. This extensive list is crucial for comprehensive literature and database searches.

Type	Identifier/Synonym
CAS Registry No.	126801-58-9 [1]
EC Number	603-166-8 [3]
UNII	2A9C8090ZD [3]
ChEBI ID	CHEBI:81748 [3]
Development Codes	HOE-095404, AE F095404 [3] [4]
Other Synonyms	1-(4,6-dimethoxypyrimidin-2-yl)-3-(2-ethoxyphenoxy sulfonyl)urea [3] [4] , 3-(4,6-dimethoxypyrimidin-2-yl)-1-(2-ethoxyphenoxy sulfonylurea) [3] , Gladium [5] , Sunrice [6]

Structural Relationship of Names

The various names and identifiers for **ethoxysulfuron**, while different, all point to the same chemical entity. The following diagram illustrates the hierarchical and relational nature of this nomenclature.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 2. -Tide Group [tide-china.com]
- 3. Ethoxysulfuron | C15H18N4O7S | CID 3623881 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. chembk.com [chembk.com]

- To cite this document: BenchChem. [Ethoxysulfuron: A Comprehensive Technical Overview of its Chemical Identity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b163688#ethoxysulfuron-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b163688#ethoxysulfuron-iupac-name-and-synonyms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com